

An In-depth Technical Guide to High-Performance N48 Neodymium Magnets

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Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

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Disclaimer: The specific part number "**BX048**" did not yield a direct datasheet. This guide is based on the properties of the standard and widely available N48 grade of Neodymium Iron Boron (NdFeB) permanent magnets, which is a high-performance grade with similar characteristics. This document is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the magnetic, thermal, and physical properties of these powerful permanent magnets.

Neodymium magnets are the strongest type of permanent magnet commercially available, composed of an alloy of neodymium, iron, and boron (Nd₂Fe₁₄B).^[1] Their high magnetic strength, adaptability, and durability make them suitable for a wide range of applications in various industries, including automotive, aerospace, and medical devices.^{[2][3]}

Data Presentation

The following tables summarize the key quantitative data for N48 grade neodymium magnets. These values are typical and may vary based on the specific manufacturer, shape, and size of the magnet.^{[1][4][5]}

Table 1: Magnetic Properties of N48 Neodymium Magnets

Property	Symbol	Min	Nominal	Max	Units
Remanence	Br	13.7	14.0	14.3	kGs
1.37	1.40	1.43	T		
Coercivity	HcB	10.5	12.1	13.7	kOe
836	963	1090	kA/m		
Intrinsic Coercivity	HcJ	11.0	-	-	kOe
875	-	-	kA/m		
Maximum Energy Product	(BH)max	45	47	49	MGOe
358	374	390	kJ/m ³		

Data sourced from Arnold Magnetic Technologies and Spacemagnets Europe GmbH datasheets.[\[1\]](#)[\[4\]](#)

Table 2: Thermal Properties of N48 Neodymium Magnets

Property	Symbol	Value	Units
Reversible Temp. Coeff. of Br	$\alpha(\text{Br})$	-0.12	%/°C
Reversible Temp. Coeff. of HcJ	$\beta(\text{HcJ})$	-0.62 to -0.75	%/°C
Max. Operating Temperature	Tmax	80	°C
Curie Temperature	Tc	310	°C

Note: The maximum operating temperature is a guideline and can be influenced by the magnet's geometry and the magnetic circuit.[\[3\]](#)[\[4\]](#)

Table 3: Physical and Mechanical Properties of N48 Neodymium Magnets

Property	Value	Units
Density	7.6	g/cm ³
Hardness	620	Vickers (Hv)
Flexural Strength	285	MPa
Electrical Resistivity	180	μΩ·cm

Data sourced from Spacemagnets Europe GmbH datasheet.[1]

Experimental Protocols

The characterization of neodymium magnets involves a series of standardized tests to ensure their quality and performance.[2][6]

Magnetic Property Analysis: B-H Curve Measurement

The fundamental magnetic properties are determined by analyzing the magnet's B-H curve, or hysteresis loop.[7][8]

- Objective: To measure the key magnetic characteristics such as Remanence (Br), Coercivity (HcB), Intrinsic Coercivity (HcJ), and Maximum Energy Product ((BH)max).
- Instrumentation: A Hysteresisgraph or a Permeameter, which includes a DC magnetizer, a fluxmeter, and a search coil.[8]
- Methodology:
 - A sample of the magnetic material is placed within a closed magnetic circuit.[8]
 - A powerful external magnetic field (H) is applied to magnetize the sample to saturation.[7]
 - The applied field is then reduced to zero, and the remaining magnetic flux density (B) is measured. This point on the curve represents the Remanence (Br).[9]

- A magnetic field in the opposite direction is then applied until the magnetic flux density is reduced to zero. The magnitude of the applied field at this point is the Coercivity (H_cB).^[9]
- The reverse field is further increased until the material's intrinsic magnetization is reduced to zero, defining the Intrinsic Coercivity (H_cJ).
- The entire cycle of magnetization and demagnetization in both directions creates the full hysteresis loop.^[7] The second quadrant of this loop is used to determine the $(BH)_{max}$, which is the point where the product of B and H is at its maximum.^[10]

Magnetic Field Strength Measurement: Gaussmeter Testing

This test measures the magnetic field strength at the surface of the magnet.

- Objective: To determine the surface magnetic flux density (in Gauss or Tesla).
- Instrumentation: A Gaussmeter (or Teslameter) with a Hall probe.^[11]^[12]
- Methodology:
 - The Gaussmeter is zeroed in a magnetic field-free environment.
 - The Hall probe is placed perpendicular to the surface of the magnet where the measurement is required.^[13]
 - The reading on the Gaussmeter indicates the magnetic field strength at that specific point.^[11]
 - Measurements can be taken at various points on the magnet's surface to assess the uniformity of the magnetic field.

Mechanical Strength Assessment: Pull Force Test

This test provides a practical measure of the magnet's holding strength.

- Objective: To determine the force required to pull the magnet directly away from a flat steel plate.

- Instrumentation: A force gauge.
- Methodology:
 - The magnet is placed on a thick, flat, clean steel plate.
 - The force gauge is attached to the magnet.
 - Force is applied perpendicular to the plate until the magnet detaches.
 - The peak force reading is recorded as the pull force.[\[2\]](#)

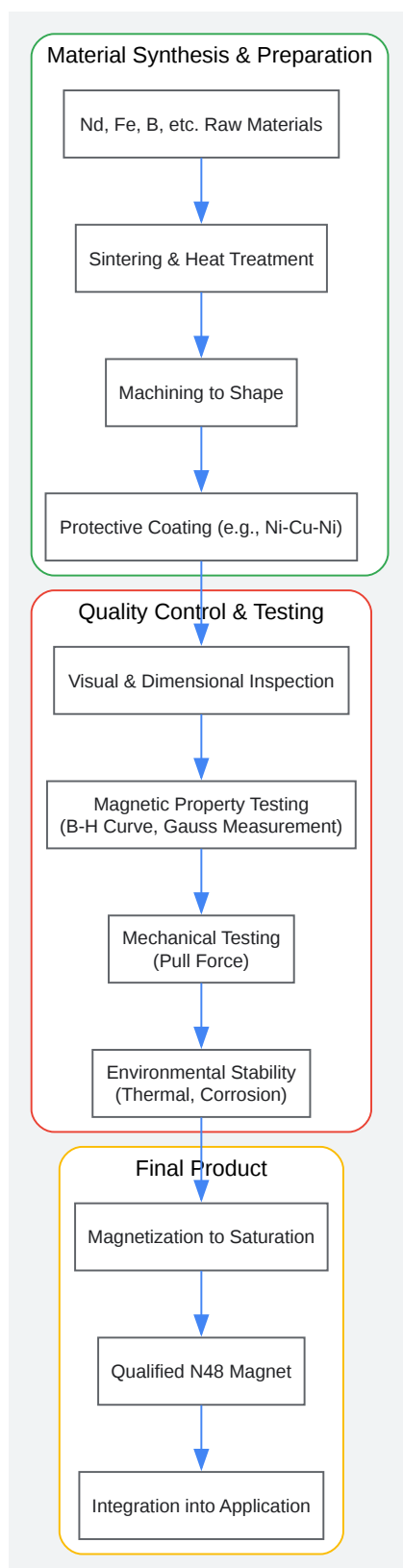
Environmental Stability Evaluation

These tests assess the magnet's performance under various environmental conditions.

- Thermal Stability Test:
 - Objective: To evaluate the magnet's ability to maintain its magnetic properties at elevated temperatures.[\[2\]](#)[\[6\]](#)
 - Methodology: The magnet is subjected to thermal cycling, where it is repeatedly heated and cooled within a specified temperature range. Magnetic properties are measured before and after the cycling to determine any irreversible losses.[\[2\]](#)
- Corrosion Resistance Test (Salt Spray Test):
 - Objective: To assess the durability of the magnet's protective coating.[\[6\]](#)
 - Methodology: The coated magnet is placed in a chamber and exposed to a controlled saltwater mist for a specified period. The magnet is then visually inspected for signs of corrosion or degradation of the coating.[\[2\]](#)[\[14\]](#)

Mandatory Visualizations

The following diagrams illustrate key workflows in the characterization and application of neodymium magnets.



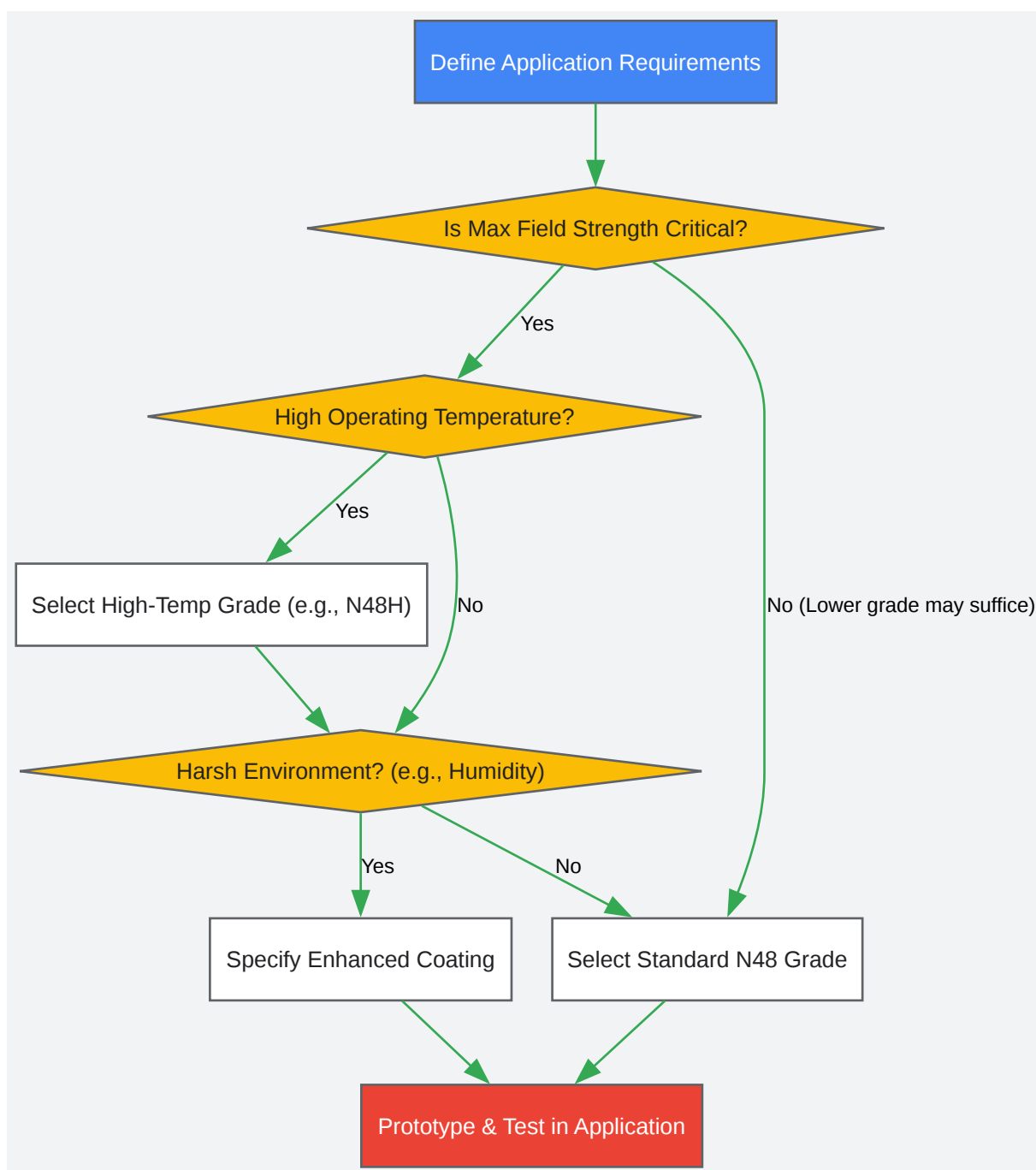
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Caption: Manufacturing and Quality Control Workflow for N48 Neodymium Magnets.



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Caption: Analogy of Magnetization Process to a Basic Signaling Pathway.



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Caption: Logical Flow for Selecting a Neodymium Magnet Grade for an Experiment.

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